3-(3-Bromophenyl)piperidine molecular weight and physical data

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Compound of Interest

Compound Name:	*3-(3-Bromophenyl)piperidine*
Cat. No.:	*B12973664*

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Technical Profile: 3-(3-Bromophenyl)piperidine

Molecular Scaffold for Structure-Activity Relationship (SAR) Optimization

Executive Summary

3-(3-Bromophenyl)piperidine (CAS 1203682-58-9) is a meta-substituted aryl-piperidine scaffold widely utilized in drug discovery. Distinct from its para-substituted isomer—a key intermediate for the PARP inhibitor Niraparib—this compound serves as a vital structural probe in exploring the binding pockets of G-protein coupled receptors (GPCRs) and monoamine transporters. Its pharmacological value lies in the meta-positioning of the bromine atom, which provides a reactive handle for cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) while maintaining a specific steric vector different from the para analogues.

This guide provides a comprehensive technical analysis, including validated physicochemical data, synthetic methodologies, and safety protocols for laboratory handling.

Physicochemical Identity & Data

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The following data establishes the baseline identity for the free base form. Researchers should note that while the free base is often an oil or low-melting solid, the hydrochloride salt is the preferred form for storage and stability.

Chemical Identity

Parameter	Technical Specification
IUPAC Name	3-(3-Bromophenyl)piperidine
CAS Number	1203682-58-9 (Free Base)
Molecular Formula	$C_{11}H_{14}BrN$
Molecular Weight	240.14 g/mol
SMILES	BrC1=CC=CC(C2CCCNC2)=C1
Isotopic Pattern	1:1 ratio of ^{79}Br:^{81}Br (Diagnostic in Mass Spec)

Physical Properties (Experimental & Predicted)

Note: Experimental values for this specific isomer are sparse in open literature; values below represent consensus predicted data and standard piperidine characteristics.

Property	Value / Description	Source / Methodology
Physical State	Viscous oil or low-melting solid (Free Base)	Analogous aryl-piperidines
Boiling Point	309.9 ± 35.0 °C (Predicted)	ACD/Labs Percepta
Density	1.3 ± 0.1 g/cm³ (Predicted)	ACD/Labs Percepta
pKa (Conjugate Acid)	~10.5 (Piperidine nitrogen)	Calculated
Solubility	Soluble in DCM, MeOH, DMSO; Sparingly soluble in water	Standard Lipophilicity
LogP	~2.7	XLogP3

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Synthetic Methodologies

The synthesis of **3-(3-Bromophenyl)piperidine** requires careful control of regiochemistry and reduction conditions to prevent debromination. Two primary routes are established: the Grignard Addition (Route A) and the Suzuki Coupling (Route B).

Route A: Grignard Addition (Scaleable)

This route is preferred for gram-scale synthesis due to the availability of starting materials.

- Nucleophilic Addition: 3-Bromophenylmagnesium bromide is added to N-Boc-3-piperidone at -78°C.
- Dehydration: The resulting tertiary alcohol is dehydrated using TFA/DCM or TsOH/Toluene to yield the alkene.
- Selective Reduction: The alkene is hydrogenated. Crucial Step: Standard Pd/C hydrogenation will remove the bromine. Platinum oxide (PtO_2) or Wilkinson's catalyst is required to reduce the alkene while preserving the aryl bromide.

Route B: Suzuki-Miyaura Coupling (Modular)

Ideal for generating libraries of enantiomerically enriched piperidines using chiral catalysts.

- Coupling: 3-Bromophenylboronic acid is coupled with a 3-halopyridine or a vinyl triflate.
- Reduction: The pyridine ring is selectively reduced to the piperidine.

Synthesis Workflow Diagram

The following diagram outlines the critical decision points in the synthetic pathway.

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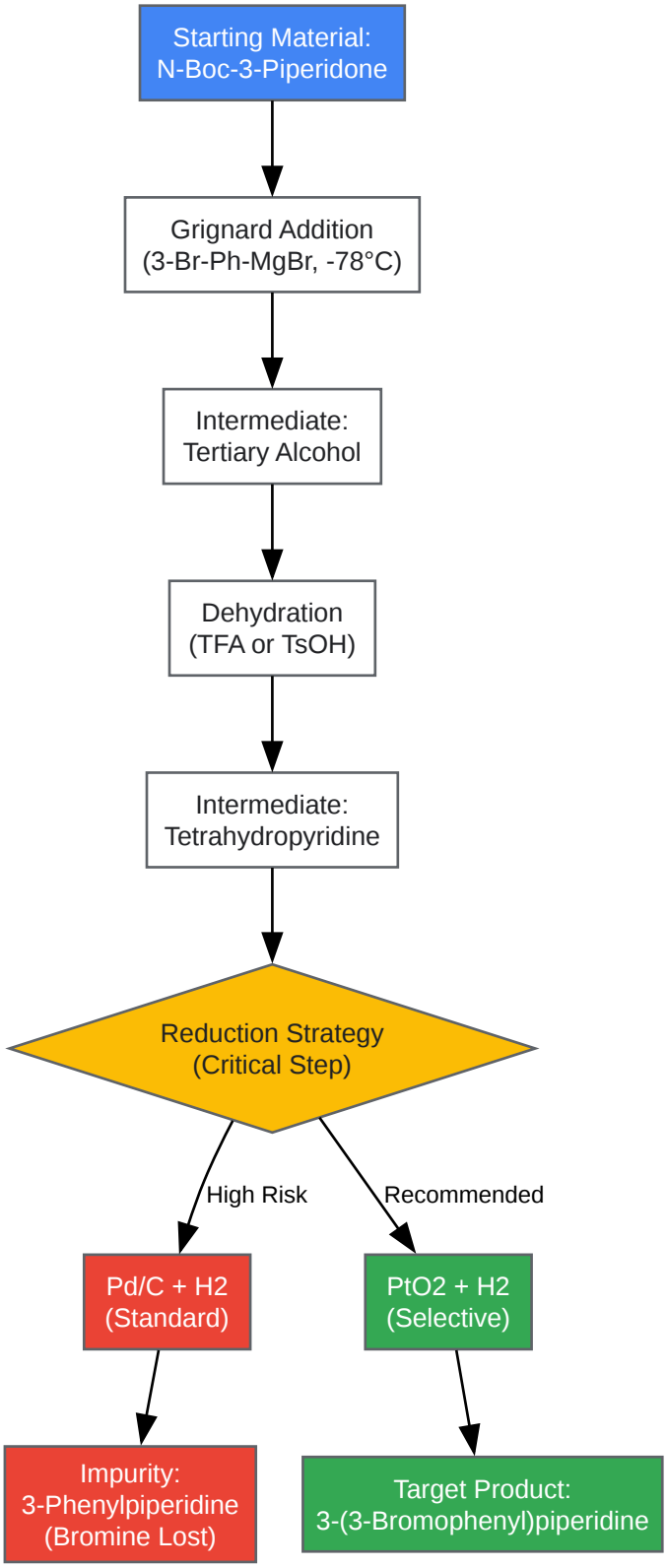

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Caption: Synthetic workflow highlighting the critical reduction step required to preserve the aryl bromide functionality.

Analytical Characterization

Verification of the structure relies on confirming the position of the bromine (meta vs. para) and the integrity of the piperidine ring.

Mass Spectrometry (LC-MS)

- Ionization: ESI Positive Mode.
- Molecular Ion: $[M+H]^+$ = 240.1 / 242.1.
- Signature: The 1:1 doublet intensity ratio for peaks at m/z 240 and 242 confirms the presence of a single bromine atom.

Nuclear Magnetic Resonance (^{1}H NMR)

- Aromatic Region (7.0 - 7.6 ppm): Look for a pattern distinct from the para-isomer. The meta-isomer will display a singlet (or narrow doublet) for the proton between the bromine and the alkyl group (H2'), a doublet, a triplet, and another doublet.
  - Diagnostic: The H2' proton (on the phenyl ring, adjacent to Br and the piperidine attachment) typically appears as a singlet around 7.5-7.6 ppm.
- Aliphatic Region (1.5 - 3.2 ppm):
  - H3 (Methine): A multiplet around 2.6–2.8 ppm corresponding to the chiral center.
  - Ring Protons: Complex multiplets for the piperidine CH_2 groups.

Handling, Safety, & Storage

As a secondary amine and aryl halide, this compound presents specific hazards.

Hazard Profile (GHS Classifications)

- H302: Harmful if swallowed.[1][2]

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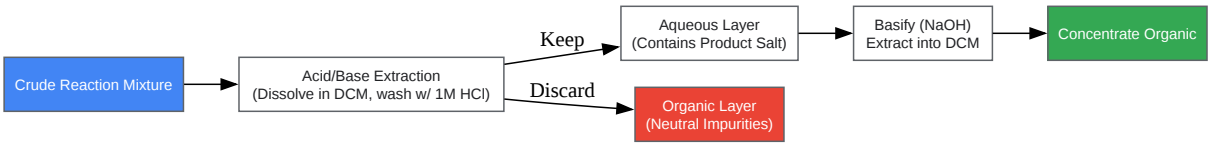
- H314: Causes severe skin burns and eye damage (characteristic of free base amines).[1][3]
- H317: May cause an allergic skin reaction.

Storage Protocol

- Form: Convert to Hydrochloride Salt (using HCl in Dioxane/Ether) for long-term stability. The free base is prone to oxidation (N-oxide formation) and carbonate formation from air.
- Temperature: Store at 2°C to 8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen to prevent moisture absorption.

Purification Decision Tree

When receiving crude material or synthesizing in-house, follow this logic for purification.



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Caption: Acid-base extraction protocol for isolating the piperidine free base from neutral organic side-products.

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